

triethylamine hydrobromide physical and chemical properties

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Compound of Interest

Compound Name: Triethylamine hydrobromide

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An In-depth Technical Guide to the Physical and Chemical Properties of **Triethylamine Hydrobromide**

For Researchers, Scientists, and Drug Development Professionals

Introduction

Triethylamine hydrobromide ($C_6H_{15}N \cdot HBr$) is the hydrobromide salt of the tertiary amine, triethylamine. It is a versatile organic compound widely utilized as a reagent and catalyst in a multitude of chemical transformations.[1] This white to off-white crystalline solid holds a significant position in organic synthesis, particularly in the preparation of pharmaceutical intermediates and other fine chemicals.[1][2] Its ability to be formed through a straightforward acid-base neutralization reaction, coupled with its solubility in various organic solvents, makes it an attractive component in synthetic chemistry.[1][2] This guide provides a comprehensive overview of the core physical and chemical properties of **triethylamine hydrobromide**, detailed experimental protocols for its synthesis and purification, and visual representations of key processes to aid researchers and professionals in its effective application.

Physical Properties

Triethylamine hydrobromide presents as a white to off-white crystalline powder or flakes.[2][3][4] It is a hygroscopic substance, meaning it readily absorbs moisture from the atmosphere, and should therefore be stored in a well-sealed container.[2] The compound is generally stable under normal storage and handling conditions.[3]

The physical properties of **triethylamine hydrobromide** are summarized in the table below for easy reference.

Property	Value	Source(s)
Molecular Formula	C ₆ H ₁₆ BrN	[5] [6] [7] [8]
Molecular Weight	182.1 g/mol	[2]
Appearance	White to off-white crystalline powder or flakes	[2] [3] [4]
Melting Point	246–248 °C	[1] [3] [5]
Density	1.314 g/cm ³ (at 20°C)	[2] [5]
Solubility	Soluble in water, alcohol, and chloroform	[2] [3]
Vapor Pressure	0 Pa (at 25°C)	[2] [5]
Flash Point	>65 °C	[2] [3]

Chemical Properties and Reactivity

The chemical behavior of **triethylamine hydrobromide** is largely defined by its nature as an amine salt. It is the product of the neutralization reaction between the weak base, triethylamine, and the strong acid, hydrobromic acid (HBr).

Acid-Base Chemistry: The formation of **triethylamine hydrobromide** is a rapid acid-base reaction.[\[1\]](#) The lone pair of electrons on the nitrogen atom of triethylamine acts as a proton acceptor. The pKa of the parent amine, triethylamine, is approximately 10.75, indicating its basicity.[\[9\]](#)[\[10\]](#)

Stability and Incompatibilities: **Triethylamine hydrobromide** is stable under standard conditions.[\[3\]](#)[\[11\]](#) However, it is incompatible with strong oxidizing agents and strong bases.[\[11\]](#) Reaction with strong bases will deprotonate the triethylammonium cation, regenerating the free base, triethylamine.

Role in Organic Synthesis: In the realm of organic synthesis, **triethylamine hydrobromide** serves as a catalyst and reagent.^[1] It is particularly useful in reactions where a mild acid catalyst is required or where the in-situ generation of HBr is advantageous. For instance, it is used in the preparation of dimethyl- α -diethylaminomaleate and triphenylpropargylphosphonium bromide.^[2] The conversion of water-insoluble drug molecules containing amine groups into their salt forms, such as the hydrobromide, is a common strategy in pharmaceutical chemistry to enhance their bioavailability.^[1]

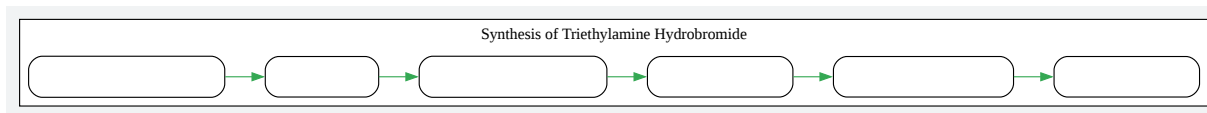
Experimental Protocols

Synthesis of Triethylamine Hydrobromide

The most common method for the synthesis of **triethylamine hydrobromide** is the direct neutralization of triethylamine with hydrobromic acid.^[1]

Methodology:

- **Reactant Preparation:** Equimolar amounts of triethylamine and a 48% aqueous solution of hydrobromic acid are prepared.^[1] Acetone is a commonly used solvent for this reaction.^[1]
- **Reaction:** The triethylamine solution is cooled in an ice bath to a temperature between 0 and 5°C.^[1] The hydrobromic acid solution is then added dropwise to the cooled triethylamine solution with continuous stirring. Maintaining this low temperature is crucial to minimize side reactions.^[1]
- **Crystallization:** As the reaction proceeds, **triethylamine hydrobromide** precipitates out of the acetone solution due to its lower solubility.^[1] The mixture is typically stirred for a period to ensure complete reaction and crystallization.
- **Isolation:** The precipitated solid is collected by filtration.
- **Washing and Drying:** The collected crystals are washed with cold, anhydrous acetone to remove any residual unreacted starting materials or impurities.^[1] The purified product is then dried under a vacuum.^[2]



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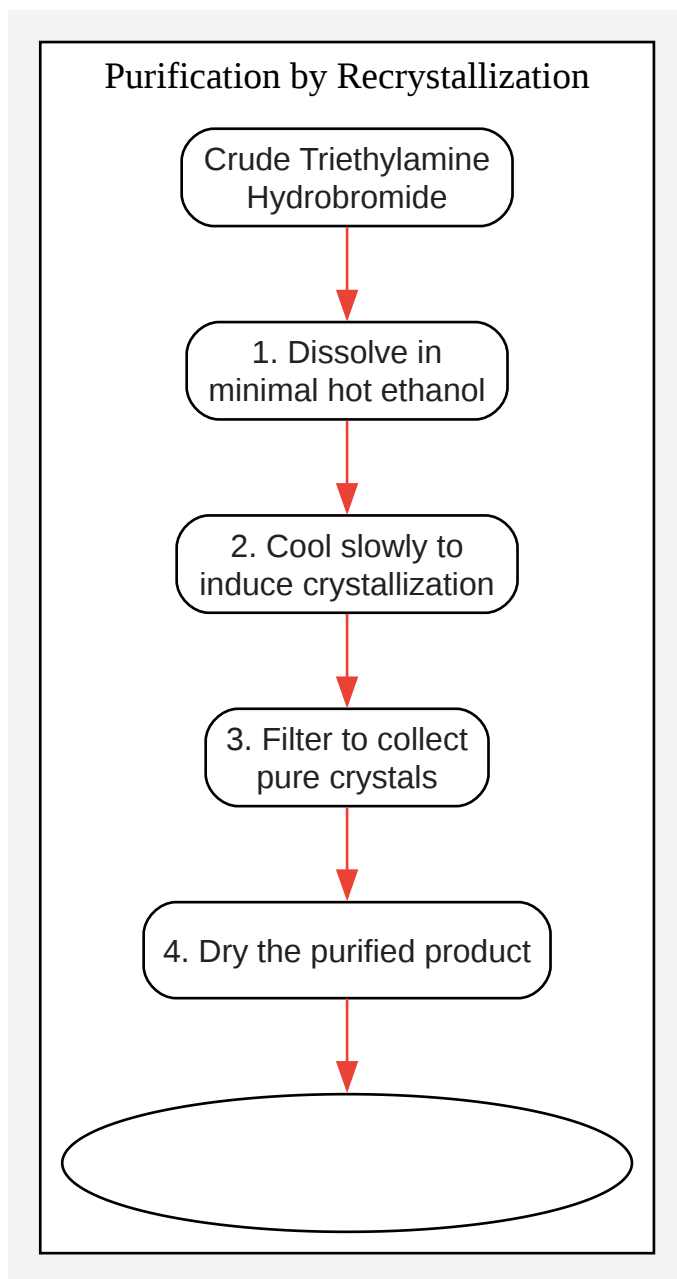
Caption: Workflow for the synthesis of **triethylamine hydrobromide**.

Purification by Recrystallization

For obtaining high-purity **triethylamine hydrobromide**, recrystallization is a standard procedure.^[2]

Methodology:

- Dissolution: The crude **triethylamine hydrobromide** is dissolved in a minimal amount of a suitable hot solvent, such as ethanol.^{[1][2]}
- Cooling/Precipitation: The hot, saturated solution is then allowed to cool slowly. As the solution cools, the solubility of **triethylamine hydrobromide** decreases, leading to the formation of purer crystals. Alternatively, a less polar co-solvent like diethyl ether can be added to the ethanol solution to induce precipitation.^[1]
- Isolation: The recrystallized product is collected by filtration.
- Drying: The purified crystals are dried to remove any residual solvent.



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Caption: General workflow for the purification of **triethylamine hydrobromide**.

Applications in Drug Development

The physicochemical properties of **triethylamine hydrobromide** make it a valuable tool in drug development. Its primary role is often as a reagent or catalyst in the synthesis of active pharmaceutical ingredients (APIs). Furthermore, the principle of converting a basic drug molecule into a salt to improve its aqueous solubility and stability is a cornerstone of

pharmaceutical formulation.[1] While triethylamine itself might be part of a larger API, the hydrobromide salt form illustrates this critical concept of enhancing bioavailability.[1]

Conclusion

Triethylamine hydrobromide is a compound with well-defined physical and chemical properties that make it a staple in organic synthesis and relevant to the pharmaceutical industry. Its straightforward synthesis, predictable reactivity as an amine salt, and utility as a reagent underscore its importance. A thorough understanding of its properties, handling requirements (notably its hygroscopic nature), and purification methods is essential for its effective and safe use in research and development settings.

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